

Fungicide Toxicity Profiles & Experimental Data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Imazalil

CAS No.: 35554-44-0

Cat. No.: S527161

Get Quote

For researchers, a clear comparison of toxicity data and standardized experimental protocols is fundamental. The table below summarizes acute toxicity findings for **imazalil**, azoxystrobin, and their mixture on hook snout carp (*Opsariichthys bidens*) [1].

Toxicant	LC50 (96-h, mean ± SE)	Toxicity Classification	Key Biochemical Alterations
Imazalil	5.76 ± 0.16 mg/L	Moderate	SOD, CAT activity; Gene expression (cu-sod, il-1, esr)
Azoxystrobin	2.81 ± 0.08 mg/L	High	GST, CarE activity; Gene expression (cu-sod, esr)
Imazalil + Azoxystrobin (1:1)	3.47 ± 0.10 mg/L (Synergistic)	High	Combined oxidative stress, immune, and endocrine disruption

Genotoxicity Assessment of Common Fungicide Mixtures

Beyond aquatic toxicity, genotoxic risk is a critical endpoint for environmental and health assessments. The following data, derived from established methodologies, provides insight into the mutagenic potential of **imazalil** and related fungicides [2].

Table 2: Genotoxicity of Citrus Postharvest Fungicides and Mixtures *Test System: Salmonella typhimurium Ames Test (with and without metabolic activation S9)*

Test Substance	Strain TA 98 (Frameshift)	Strain TA 100 (Base-pair)	Interpretation
Imazalil	Negative	Negative	Non-mutagenic under test conditions
Thiabendazole	Positive	Positive	Mutagenic (both frameshift and base-pair)
Pyrimethanil	Negative	Negative	Non-mutagenic under test conditions
Fungicide Mixture (1:1:1)	Inconclusive	Inconclusive	Requires further investigation

Experimental Protocol: Ames Test [2]

- **Principle:** Detects reverse mutations in *Salmonella typhimurium* bacteria, indicating potential genotoxicity.
- **Procedure:**
 - **Strains:** Use TA98 (detects frameshift mutations) and TA100 (detects base-pair substitutions).
 - **Preparation:** Inoculate bacteria in nutrient broth to $\sim 10^8$ CFU/mL.
 - **Dosing:** Layer onto minimal agar: 2 mL top agar, test fungicide (e.g., 20.4 μ g/plate **imazalil**), and 100 μ L bacterial culture.
 - **Metabolic Activation:** Include parallel plates with 500 μ L of S9 liver enzyme mix.
 - **Controls:** Run concurrent negative (solvent) and positive controls.
 - **Incubation & Analysis:** Incubate at 37°C for 48 hours. Count revertant colonies; a dose-responsive increase indicates mutagenicity.

Experimental Protocol: Comet Assay (In Vitro) [2]

- **Principle:** Measures DNA strand breaks in individual eukaryotic cells (e.g., human lymphocytes).
- **Procedure:**
 - **Cell Preparation:** Isolate lymphocytes from human peripheral blood.
 - **Exposure:** Treat cells with fungicides for 4 and 24 hours.

- **Embedding:** Create a three-layer gel slide: base layer (0.5% NMA), cell-containing layer (0.5% LMPA + lymphocytes), and top layer (0.5% LMPA).
- **Lysis:** Immerse slides in cold, high-salt lysis solution (e.g., 2.5 M NaCl, 100 mM Na₂EDTA, 10% DMSO) for at least 1 hour to remove cellular proteins.
- **Electrophoresis:** Place slides in alkaline electrophoresis buffer (pH >13) for 20-40 minutes to unwind DNA, then run electrophoresis at low voltage (~25V).
- **Neutralization & Staining:** Neutralize with buffer, stain with DNA-binding fluorescent dye (e.g., ethidium bromide).
- **Scoring:** Analyze 100 randomly selected cells per sample under a fluorescence microscope; quantify DNA damage by measuring tail length and intensity.

Troubleshooting FAQs: Mitigating Aquatic Toxicity

Q1: Our ecological risk assessment indicates high aquatic risk from imazalil. What are the primary strategies for mitigation? A1: Risk mitigation should be multi-faceted [3] [1]:

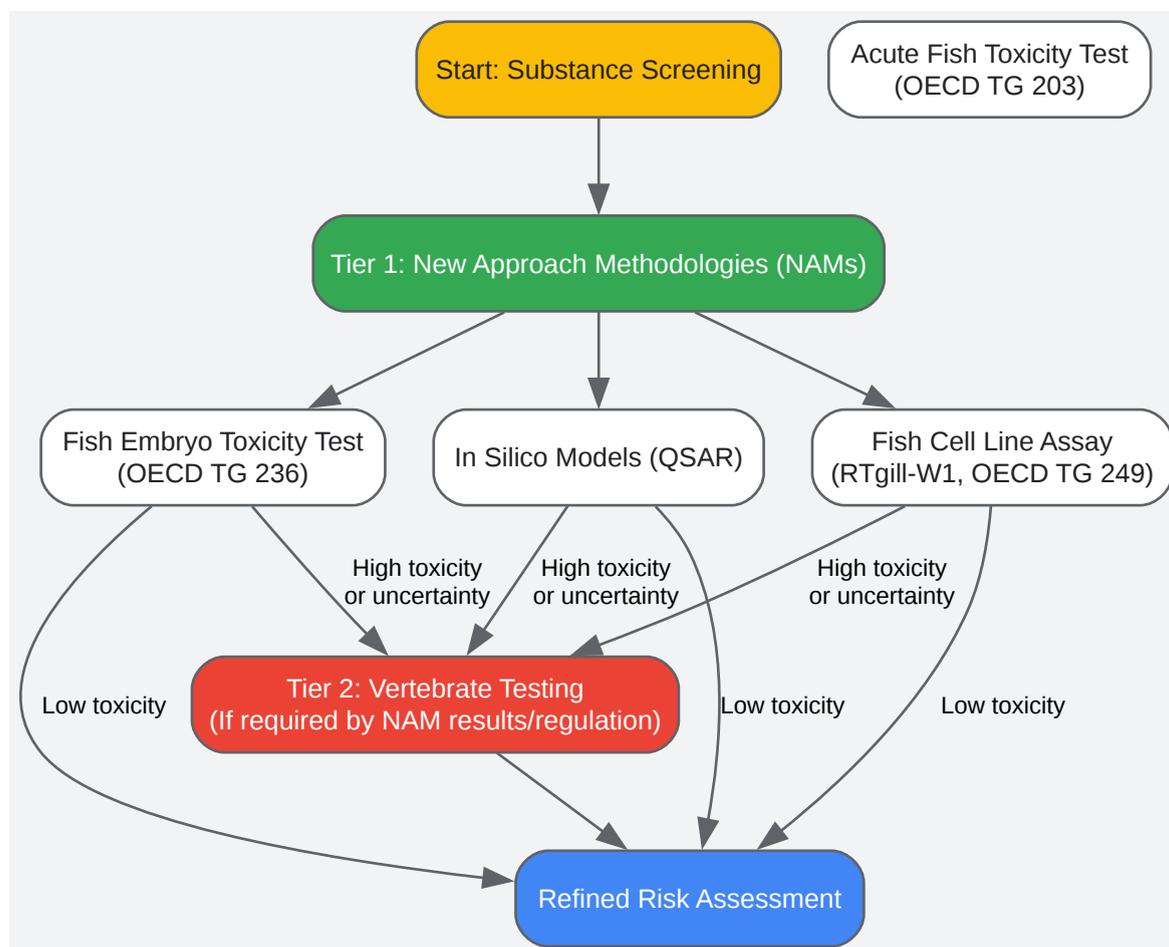
- **Prevent Environmental Release:** Strictly control packinghouse effluent. Avoid rinsing treated fruit in open water systems and implement wastewater treatment (e.g., adsorption, advanced oxidation) before discharge.
- **Manage Fungicide Combinations:** Be aware that combining **imazalil** with other fungicides like azoxystrobin can produce **synergistic toxicity**, increasing hazard to aquatic life beyond an additive effect [1]. Risk assessments should evaluate mixtures, not just individual compounds.
- **Adopt Alternative Assessment Methods:** Utilize New Approach Methodologies (NAMs) like the **Fish Embryo Acute Toxicity (FET) Test** (OECD TG 236) or the **RTgill-W1 Cell Line Assay** (OECD TG 249) for screening. These methods align with the 3Rs principle, reduce animal testing, and can be more efficient for early-stage risk characterization [4].

Q2: What are the key mechanisms of imazalil and azoxystrobin toxicity in fish models? A2: Research on hook snout carp indicates these fungicides disrupt fundamental physiological pathways through different but interacting mechanisms [1]:

- **Imazalil:** Primarily induces **oxidative stress** and disrupts the **endocrine system**, as evidenced by altered gene expression related to estrogen signaling (esr).
- **Azoxystrobin:** As a strobilurin fungicide, it inhibits mitochondrial respiration, leading to oxidative stress and significant neurotoxicity. It also shows strong endocrine-disrupting effects.
- **Combined Exposure:** The mixture exacerbates these effects, leading to greater oxidative damage, immune suppression (altered $i\ell - 1$), and endocrine disruption, confirming a synergistic toxicological outcome.

Experimental Workflow for Aquatic Toxicity Assessment

The following diagram illustrates a tiered testing strategy that integrates alternative methods and traditional fish tests for a comprehensive risk assessment.



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Toxic mechanisms of imazalil, azoxystrobin and their ... [sciencedirect.com]
2. Imazalil, Pyrimethanil, Thiabendazole and Their Mixtures [pmc.ncbi.nlm.nih.gov]
3. 2025–2026 Florida Citrus Production Guide: Decay Control ... [edis.ifas.ufl.edu]
4. Acute fish toxicity testing in pesticide risk assessment [enveurope.springeropen.com]

To cite this document: Smolecule. [Fungicide Toxicity Profiles & Experimental Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b527161#reducing-imazalil-aquatic-toxicity-applications>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com